

1-Benzyl-1H-pyrazole-4-boronic acid chemical properties

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Compound of Interest

Compound Name: 1-Benzyl-1H-pyrazole-4-boronic acid

Cat. No.: B1274821

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An In-depth Technical Guide to 1-Benzyl-1H-pyrazole-4-boronic acid

This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **1-Benzyl-1H-pyrazole-4-boronic acid**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

1-Benzyl-1H-pyrazole-4-boronic acid is a versatile reagent in organic synthesis, belonging to the family of boronic acids and their derivatives.^[1] It serves as a key building block for introducing the 1-benzyl-1H-pyrazol-4-yl moiety into various molecular scaffolds.

Table 1: Physicochemical and Identification Data

Property	Value	Citations
Molecular Formula	C₁₀H₁₁BN₂O₂	[1] [2] [3]
Molecular Weight	202.02 g/mol	[1] [2] [3]
Appearance	Powder or crystals	[2]
Melting Point	76-81 °C	[2]
CAS Number	852362-22-2	[1] [2] [3]
IUPAC Name	(1-benzylpyrazol-4-yl)boronic acid	[3]
InChI Key	JXNAIAOHYPDQQC-UHFFFAOYSA-N	[2] [3]
Canonical SMILES	<chem>OB(O)c1cnn(Cc2ccccc2)c1</chem>	[2]

| Purity | ≥95% [\[2\]](#) |

A common and often more stable derivative used in synthesis is the pinacol ester, 1-Benzyl-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)-1H-pyrazole.

Table 2: Properties of **1-Benzyl-1H-pyrazole-4-boronic acid** pinacol ester

Property	Value	Citations
Molecular Formula	C₁₆H₂₁BN₂O₂	[4]
Molecular Weight	284.16 g/mol	[4]
Appearance	Solid	[4]
Melting Point	86-90 °C	[4]

| CAS Number | 761446-45-1 [\[4\]](#) |

Safety, Handling, and Storage

Proper handling and storage are crucial for maintaining the integrity and reactivity of the compound.

Table 3: Safety and Hazard Information

Hazard Statement	Description	Citations
H302	Harmful if swallowed	[3]
H315	Causes skin irritation	[3]
H319	Causes serious eye irritation	[3]

| H335 | May cause respiratory irritation |[3] |

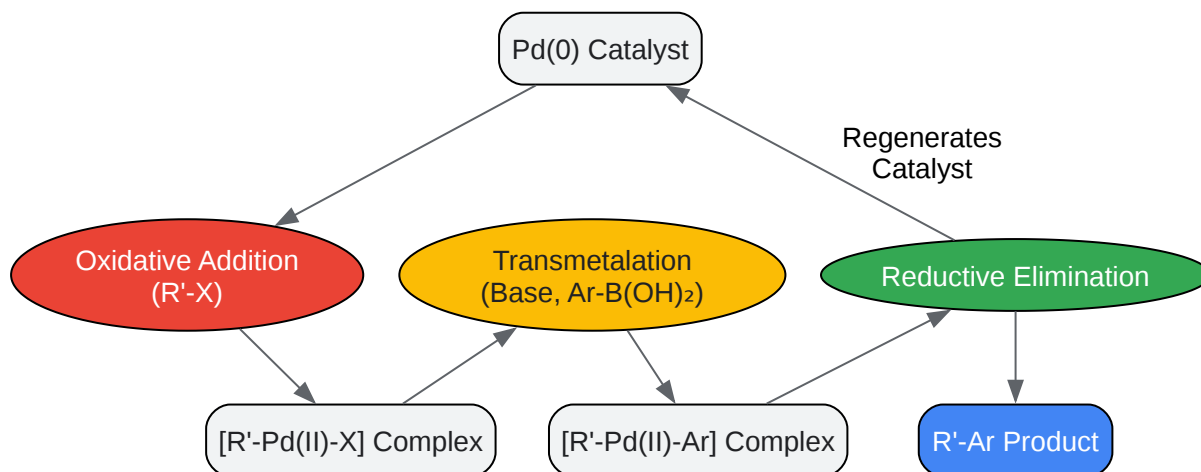
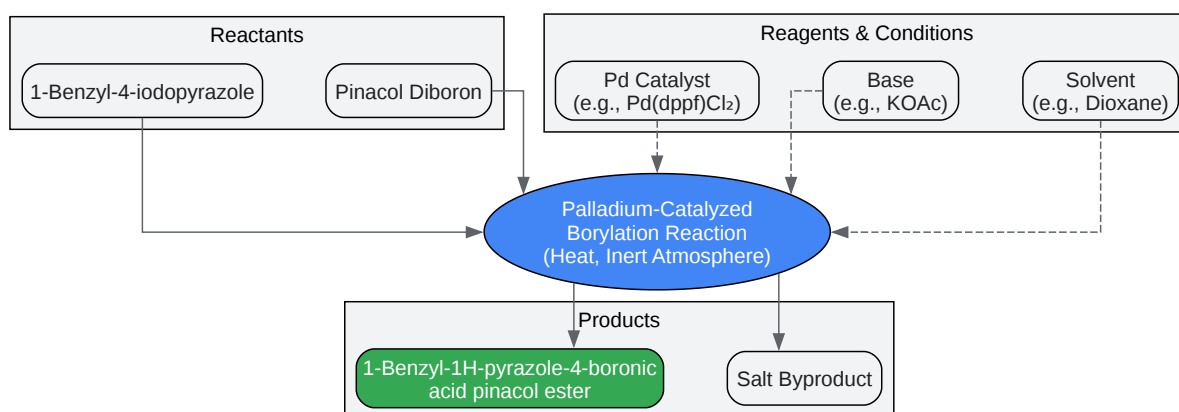
- Handling: Use in a well-ventilated area and avoid dust formation.[5][6] Wear appropriate personal protective equipment (PPE), including gloves and eye protection.[4][5] Avoid contact with skin and eyes.[5]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5] The recommended storage temperature is 2-8°C.[2]
- Fire Fighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[5]

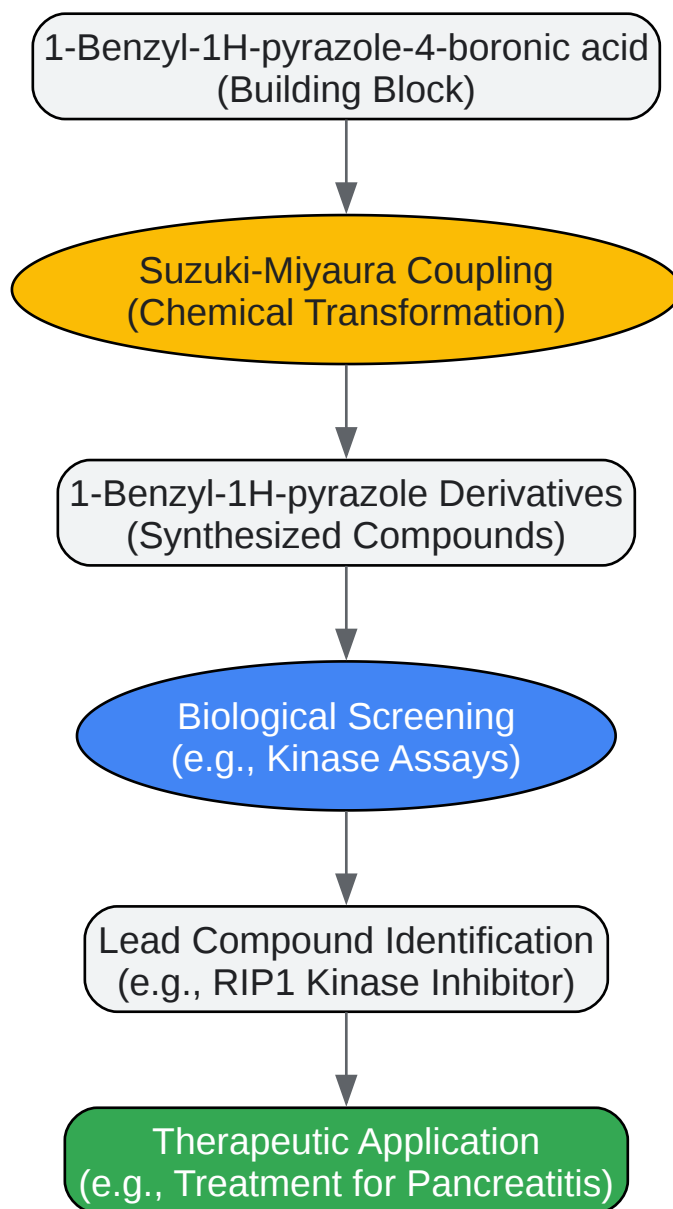
Experimental Protocols

Synthesis of Pyrazole-4-boronic Acid Pinacol Ester

The synthesis of pyrazole-4-boronic acid derivatives often involves a palladium-catalyzed borylation of a corresponding halopyrazole. The following is a general method adapted from literature procedures for related compounds.[7]

Workflow for Synthesis





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